

Niobium trichloride chemical properties

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Compound of Interest

Compound Name: *Niobium(3+);trichloride*

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An In-depth Technical Guide to the Chemical Properties of Niobium Trichloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Niobium trichloride (NbCl_3) is a fascinating inorganic compound that holds a significant position in contemporary inorganic chemistry. While its higher oxidation state counterpart, niobium pentachloride (NbCl_5), is more common, NbCl_3 is valued for its unique reactivity, coordination chemistry, and its role as a versatile intermediate in chemical synthesis.[1] This guide provides a comprehensive overview of the core chemical properties of niobium trichloride, with a focus on quantitative data, experimental protocols, and key reaction pathways to support researchers and professionals in related fields.

Physical and Chemical Properties

Niobium trichloride is a black or green-black solid that crystallizes in crusts, rods, or plates.[2] [3] Its color can vary depending on the precise niobium-to-chlorine ratio, with $\text{NbCl}_{2.67}$ being green and $\text{NbCl}_{3.13}$ appearing brown.[1][4] The binary phase NbCl_3 is not extensively characterized, but many of its adducts are well-known.[4]

Quantitative Data

A summary of the key physical and chemical properties of niobium trichloride is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	Cl ₃ Nb	[2][5]
Molar Mass	199.26 g·mol ⁻¹	[4][5]
Appearance	Black or green-black solid	[2][4]
Density	3.75 g/cm ³	[4]
Crystal Structure	Hexagonal	[4]
Space Group	P3m1	[4]
Lattice Constants	a = 6.744 Å, c = 12.268 Å	[4]
Oxidation State of Niobium	+3	[3][6]
Solubility	Insoluble in water, dilute acids, dilute alkali, and organic solvents (including ethanol).[2]	[2]

Synthesis and Experimental Protocols

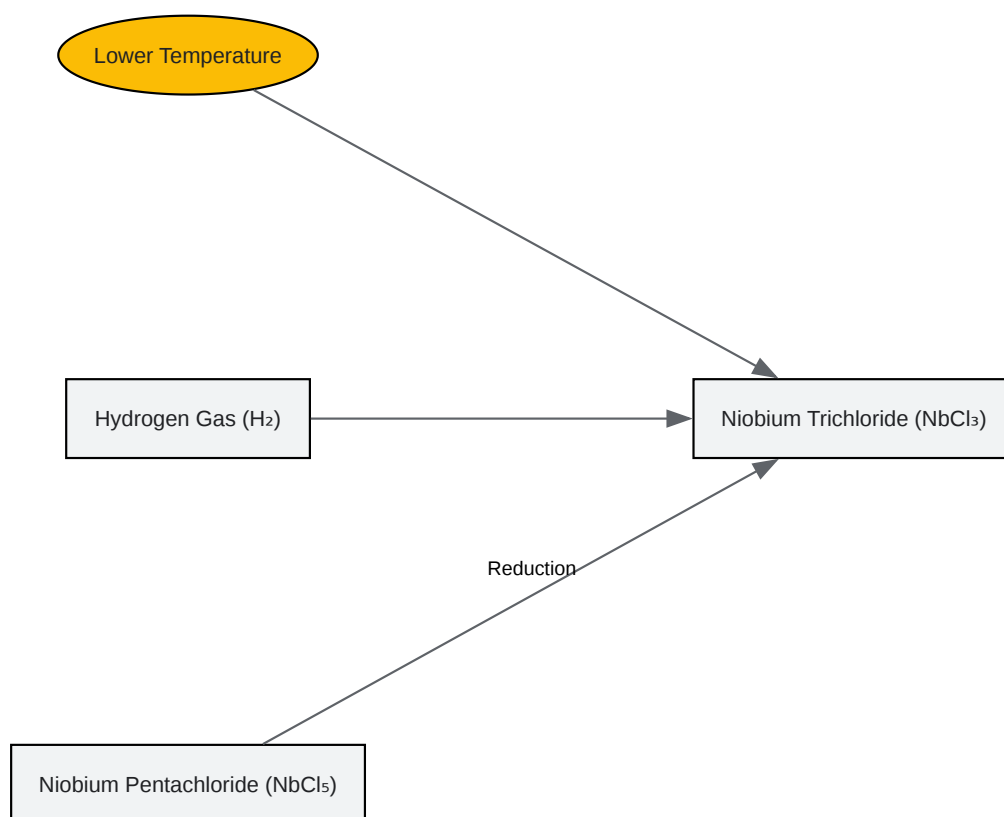
The synthesis of niobium trichloride typically involves the reduction of niobium pentachloride (NbCl₅) using various reducing agents or by comproportionation.

Reduction of Niobium Pentachloride with Hydrogen

A well-established method for preparing niobium trichloride involves the reduction of niobium pentachloride with hydrogen gas. This process often occurs in two stages, where NbCl₅ is first reduced to NbCl₃ at a lower temperature.[1] Careful control of the reaction temperature and the partial pressure of hydrogen is crucial to influence the stoichiometry of the final product.[1]

Experimental Workflow: Hydrogen Reduction of NbCl₅

Reduction Reaction

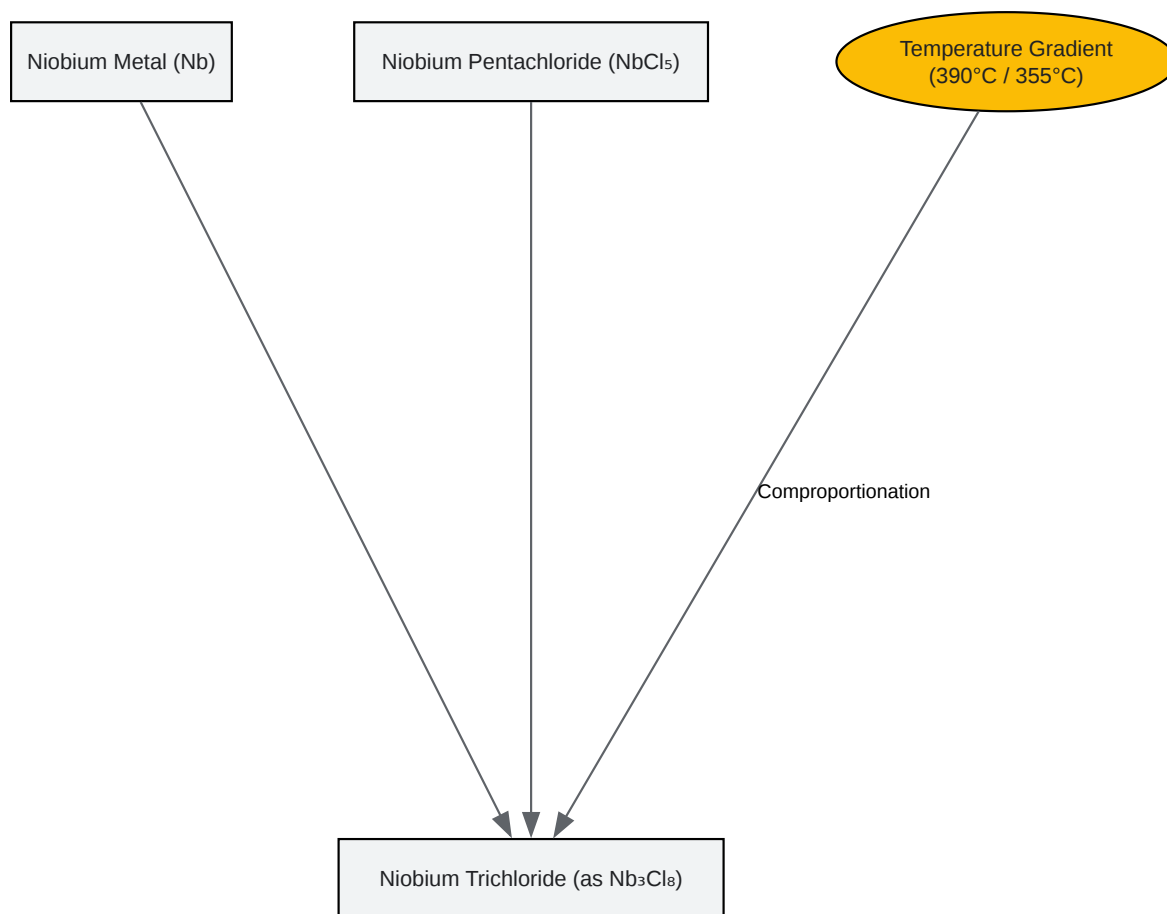
[Click to download full resolution via product page](#)Caption: Synthesis of NbCl_3 via hydrogen reduction of NbCl_5 .

Comproportionation Reaction

Niobium trichloride can also be synthesized through the reaction of niobium metal with niobium pentachloride. This method represents a comproportionation of niobium(V) and niobium(0) to form the mixed-valence compound Nb_3Cl_8 , which is closely related to NbCl_3 .^[1]

Experimental Protocol: High-surface niobium metal (e.g., foil) and a slight excess of NbCl_5 are placed in an evacuated reactor tube, which is then sealed. The sealed horizontal reactor is heated for three days in a temperature gradient, with the end of the tube containing the niobium at 390°C and the remainder of the tube at 355°C . This process converts the reactants to NbCl_3 , which is transported to the 355°C zone and deposits as crystals due to the reversible equilibrium: $\text{NbCl}_3(\text{s}) + \text{NbCl}_5(\text{g}) \rightleftharpoons 2\text{NbCl}_4(\text{g})$. The product can be further purified by resublimation by reversing the temperature gradient. To remove any remaining NbCl_5 , the part of the tube containing NbCl_3 is heated to 390°C for a few minutes while the other end is kept at 20°C . The tube is then cooled and opened under anhydrous conditions.^[2]

Logical Relationship: Comproportionation Synthesis



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Caption: Comproportionation synthesis of niobium trichloride.

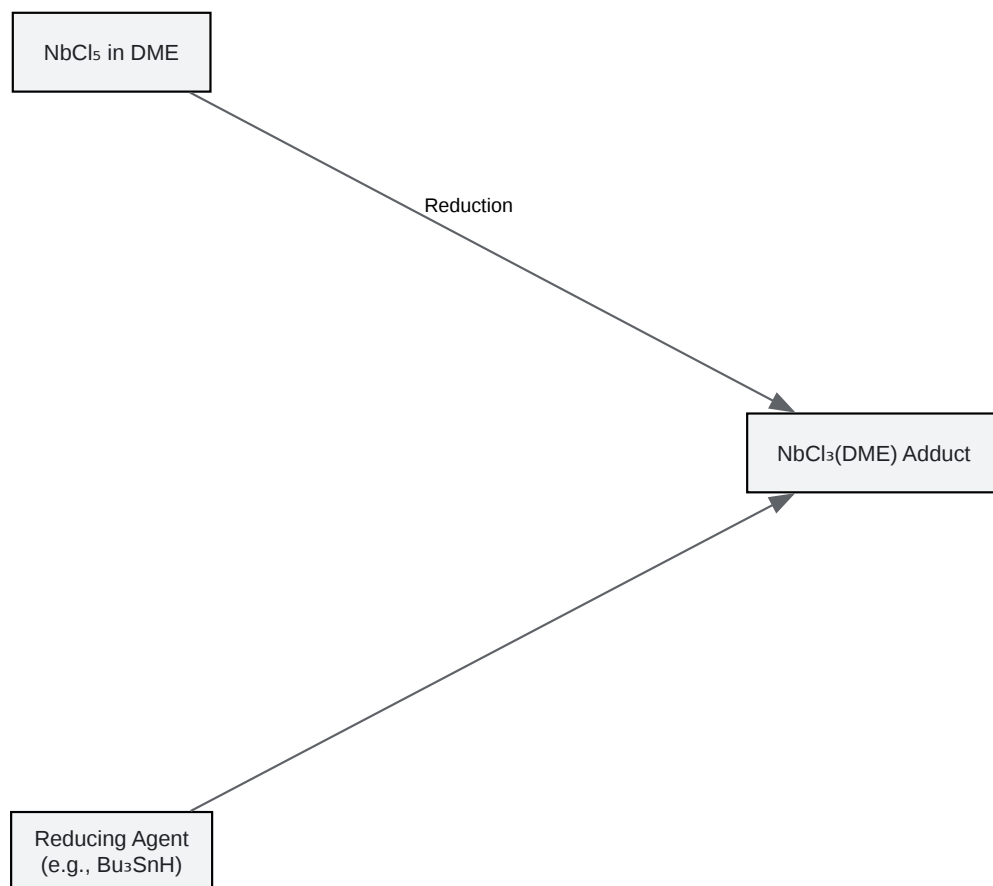
Solution-Phase Synthesis of Adducts

Niobium trichloride adducts, which are often more soluble and easier to handle, can be synthesized through the reduction of NbCl_5 in the presence of a coordinating solvent.^[1] A common example is the synthesis of the dimethoxyethane (DME) adduct, $\text{NbCl}_3(\text{DME})$.

Experimental Protocol: An impure dimethoxyethane (DME) adduct of niobium trichloride can be produced by the reduction of a DME solution of niobium pentachloride with tributyltin hydride.^[4]

A salt-free reduction method involves reacting a dimethoxyethane solution of NbCl_5 with 1,4-disilyl-cyclohexadiene in the presence of 3-hexyne to produce the coordination complex $\text{NbCl}_3(\text{dme})(3\text{-hexyne})$.^{[1][4]}

Reaction Pathway: Formation of $\text{NbCl}_3(\text{DME})$ Adduct



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Caption: Synthesis of the $\text{NbCl}_3(\text{DME})$ adduct.

Chemical Reactivity and Key Reactions

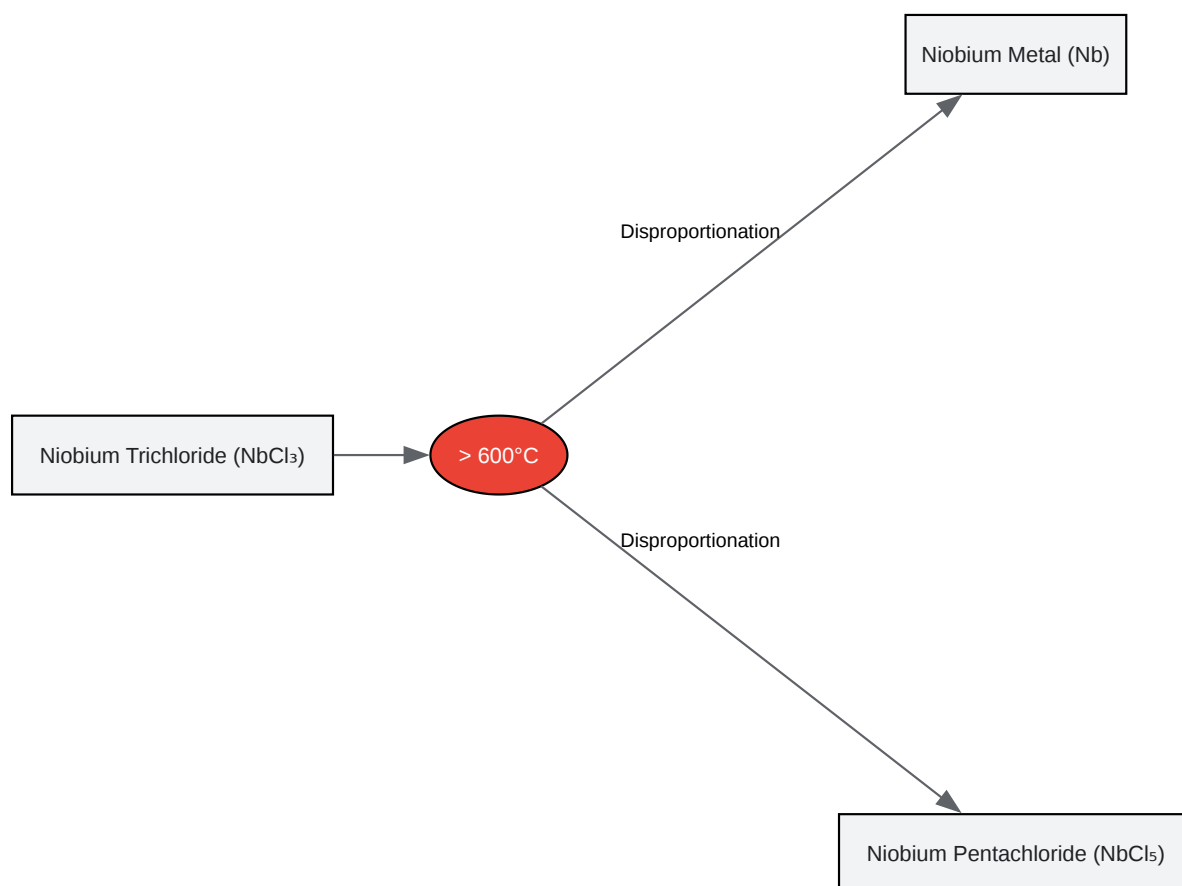
Niobium trichloride exhibits distinct chemical reactivity. It is relatively stable in air at room temperature but is attacked by oxidizing agents.^[2]

Disproportionation

When heated to over 600°C, niobium trichloride disproportionates to niobium metal and niobium pentachloride.^[4]

Reaction: $5\text{NbCl}_3(\text{s}) \rightarrow 3\text{Nb}(\text{s}) + 2\text{NbCl}_5(\text{g})$

Signaling Pathway: Disproportionation of NbCl_3



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Caption: Thermal disproportionation of niobium trichloride.

Formation of Adducts

Niobium trichloride readily forms adducts with various donor ligands, such as ethers, phosphines, and arsines. These complexes are often more stable and soluble than the parent trichloride.^{[1][4]} The 1,2-dimethoxyethane (DME) complex, $\text{NbCl}_3(\text{DME})$, has received considerable attention as a reagent for the reductive coupling of carbonyls and imines in organic synthesis.^{[1][4]}

Catalytic Activity

While much of the research on niobium catalysis focuses on niobium pentoxide (Nb_2O_5) and niobium pentachloride (NbCl_5), niobium compounds, in general, are recognized for their catalytic properties, particularly in organic synthesis.^{[1][7][8]} As a Lewis acid, niobium chlorides can catalyze a variety of organic reactions.^{[7][9]}

Structure

Niobium trichloride possesses a hexagonal crystal structure. The structure of the related and often co-produced Nb_3Cl_8 consists of a hexagonal close-packed array of chloride ions, with triangles of niobium atoms occupying octahedral spaces within this array.^[4] Niobium trichloride can be considered a solid solution of Nb_3Cl_8 and Nb_2Cl_8 .^[4]

Handling and Safety

Specific safety data for niobium trichloride is not as readily available as for niobium pentachloride. However, given its chemical nature as a metal halide, certain precautions should be taken. It is described as being only slightly air-sensitive at room temperature.^[2] Due to its insolubility in water, its reactivity with water is expected to be less vigorous than that of NbCl_5 , which reacts violently.^{[10][11]} Nevertheless, it should be handled in a dry, inert atmosphere (e.g., under argon or nitrogen) to prevent reaction with moisture and air.^[12] Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety protocols, it is advisable to consult the safety data sheets (SDS) for niobium pentachloride and handle niobium trichloride with similar, if not identical, precautions, paying close attention to the specific reactivity of the trichloride.^{[10][11][13][14]}

Conclusion

Niobium trichloride is a compound with a rich and complex chemistry. Its synthesis from more common niobium precursors and its unique reactivity, particularly in the formation of adducts for organic synthesis, make it a valuable tool for researchers. The data and protocols presented in this guide offer a solid foundation for professionals working with or exploring the applications of this intriguing niobium halide.

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